

Navigating IACUC Policies: A Technical Guide to the Definition of a Vertebrate Animal

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The oversight of animal research in the United States is principally guided by Institutional Animal Care and Use Committees (IACUCs), which are mandated by federal law to ensure the humane treatment of animals in research, teaching, and testing. A cornerstone of IACUC purview is the definition of what constitutes a "vertebrate animal." This in-depth technical guide provides a comprehensive overview of the core definitions, regulatory nuances, and practical applications of these policies for professionals in the life sciences.

Core Definitions: A Tale of Two Policies

The foundation of IACUC policies regarding vertebrate animals is built upon two key federal documents: the Public Health Service (PHS) Policy on Humane Care and Use of Laboratory Animals and the Animal Welfare Act (AWA). While often harmonized at the institutional level, their base definitions differ, creating a complex regulatory landscape.

The PHS Policy, which applies to all research funded by the PHS, offers a broad and inclusive definition. It defines an "animal" as "any live, vertebrate animal used or intended for use in research, research training, experimentation, or biological testing or for related purposes."^{[1][2][3][4]} This definition encompasses all animals with a backbone or spinal column, including fish, amphibians, reptiles, birds, and mammals, regardless of whether they are warm-blooded or cold-blooded.

The Animal Welfare Act (AWA), enforced by the U.S. Department of Agriculture (USDA), provides a more circumscribed definition. The AWA defines an "animal" as "any live or dead dog, cat, nonhuman primate, guinea pig, hamster, rabbit, or any other warmblooded animal, which is being used, or is intended for use for research, teaching, testing, experimentation, or exhibition purposes, or as a pet."[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Notably, this definition explicitly excludes birds, rats of the genus *Rattus*, and mice of the genus *Mus* that are bred for use in research.[\[5\]](#)[\[6\]](#)[\[9\]](#) It also excludes cold-blooded animals.[\[9\]](#)

To ensure comprehensive compliance, most research institutions adopt a policy that incorporates the broader PHS definition, thereby extending IACUC oversight to all live vertebrate animals used in research, teaching, or testing, regardless of funding source.[\[1\]](#)[\[2\]](#)

The Gray Areas: Developmental Stages and Non-Traditional Species

The application of these definitions becomes more nuanced when considering the developmental stages of certain vertebrates and the use of non-traditional animal models. Institutional IACUCs often establish specific guidelines for these scenarios.

Zebrafish and Other Aquatic Models

For aquatic species like zebrafish, the Office of Laboratory Animal Welfare (OLAW), which oversees PHS Policy, considers them "live, vertebrate animals" at the point of hatching.[\[1\]](#)[\[10\]](#) [\[11\]](#) Many institutions approximate this to be around 3 days post-fertilization (dpf) for zebrafish. [\[1\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) Research activities conducted on zebrafish larvae after this point typically require IACUC approval.[\[13\]](#)[\[14\]](#) However, institutional policies can vary, with some extending oversight to all stages of zebrafish development for consistency.

Avian Embryos

Similarly, for avian species, OLAW's interpretation of the PHS Policy is that they become "live vertebrate animals" only after hatching.[\[4\]](#)[\[15\]](#) Consequently, research conducted on avian embryos before hatching is not explicitly covered by federal regulations. However, recognizing the potential for pain perception in later-stage embryos, many institutions have implemented their own policies. A common guideline is that IACUC oversight is required for research on avian embryos in the last third of their incubation period, which for chickens is typically from

day 18 of incubation.[5][6][9] Any project where hatching may occur, intentionally or not, must have an approved IACUC protocol.[6][7]

Amphibians and Reptiles

The use of amphibians and reptiles in research falls squarely under the PHS definition of vertebrate animals, necessitating IACUC review and approval. Given the vast diversity within these classes, specific guidelines for their housing, handling, and experimental procedures are critical. Professional societies, such as the American Society of Ichthyologists and Herpetologists, have published detailed guidelines that are often referenced by IACUCs.[8][16][17]

The Rise of Cephalopod Oversight

While invertebrates are not covered under the PHS Policy or the AWA, a growing number of research institutions are voluntarily extending IACUC oversight to cephalopods, such as octopuses and squid.[4][18] This is due to their complex nervous systems and evidence of sophisticated cognitive abilities.[18][19][20][21] Researchers using cephalopods should consult their local IACUC to determine the specific requirements at their institution.

Quantitative Data on Animal Use in U.S. Research

The following table summarizes available data and estimates on the number of animals used in research in the United States. It's important to note that precise figures for all species are not available, as the AWA does not require reporting for mice, rats, birds, and fish.

Animal Category	Estimated Number Used Annually in the U.S.	Data Source
Animals Covered by the AWA (dogs, cats, primates, etc.)	712,683 (2021)	USDA[22]
Mice, Rats, Fish, and Birds (not covered by AWA)	Estimated at over 14 million	Cruelty Free International (estimate)[22]
Mice and Rats (specifically)	Estimated at approximately 111.5 million	MSPCA-Angell (estimate)[2]
All Vertebrates (total estimate)	17 to 22 million	Office of Technology Assessment (historic estimate) [3]

Experimental Protocols: Methodological Considerations

Detailed and well-justified experimental protocols are a cornerstone of IACUC review. The following are examples of key methodological considerations for common procedures with specific vertebrate models.

Zebrafish Larvae Euthanasia

- Method: Rapid chilling followed by a secondary method.
- Procedure: Larvae are immersed in an ice water bath (2-4°C) for a minimum of 20 minutes after the cessation of opercular movement. A secondary method, such as the addition of a dilute sodium hypochlorite (bleach) solution, must be used to ensure death.[23]
- Justification: This two-step process ensures a humane death, as young larvae can sometimes recover from hypothermia alone.

Avian Embryo Euthanasia (Late-Stage)

- Method: In-ovo exposure to carbon dioxide (CO₂) or decapitation.

- Procedure for CO₂: The egg is placed in a chamber with a gradually increasing concentration of CO₂. Due to the high tolerance of embryos to CO₂, a high concentration (e.g., 60-70%) and prolonged exposure (e.g., 5-20 minutes) are necessary.[5][6]
- Procedure for Decapitation: The embryo is quickly and humanely decapitated using sharp scissors or a scalpel blade.[6]
- Justification: These methods are considered humane for late-stage embryos that have developed a nervous system capable of perceiving pain.

Reptile Blood Sampling

- Site Selection: Common sites include the caudal (tail) vein, ventral abdominal vein, or cardiac puncture (terminal procedure). The choice of site depends on the species and the volume of blood required.
- Anesthesia/Analgesia: For potentially painful procedures, appropriate anesthesia or analgesia should be used, as determined in consultation with a veterinarian.
- Technique: Aseptic technique should be used to minimize the risk of infection. The smallest gauge needle appropriate for the vessel size should be used.[16]
- Volume: The amount of blood collected should not exceed 1% of the animal's body weight in a single collection or over a 14-day period for recovery sampling.

Visualizing the IACUC Vertebrate Animal Definition

The following diagrams illustrate the decision-making process for determining if an animal is subject to IACUC oversight.



The flowchart is divided into two columns: Zebrafish and Avian (e.g., Chicken).

Zebrafish:

- Embryo (0-3 dpf) leads to Hatching (~3 dpf) and IACUC Oversight Generally Not Required.
- Hatching (~3 dpf) leads to Larva (>3 dpf).
- Larva (>3 dpf) leads to IACUC Oversight Required.

Avian (e.g., Chicken):

- Embryo (Day 0-17) leads to Late-Stage Embryo (Day 18-21) and IACUC Oversight Generally Not Required.
- Late-Stage Embryo (Day 18-21) leads to Hatching (~Day 21) and Institutional Policy May Require Oversight.
- Hatching (~Day 21) leads to Hatchling.
- Hatchling leads to IACUC Oversight Required.

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Caption: IACUC oversight based on developmental stages of zebrafish and avian models.

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